

Physical and chemical properties of (bromoethynyl)benzene

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Compound of Interest

Compound Name: (Bromoethynyl)benzene

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(Bromoethynyl)benzene: A Comprehensive Technical Guide

(Bromoethynyl)benzene, also known as 1-bromo-2-phenylacetylene, is an organic compound with significant applications in organic synthesis and potential therapeutic relevance. This guide provides an in-depth overview of its physical and chemical properties, experimental protocols for its synthesis, and a summary of its known biological activities, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

(Bromoethynyl)benzene is a yellow to brown liquid at room temperature.^[1] Its fundamental physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of **(Bromoethynyl)benzene**

Property	Value	Source
Molecular Formula	C8H5Br	[2][3]
Molecular Weight	181.03 g/mol	[2][3][4]
CAS Number	932-87-6	[2][3]
Appearance	Yellow to brown liquid	[1]
Density	1.51 g/cm ³	
Boiling Point	217.4 °C at 760 mmHg	[2]
Flash Point	86 °C	
Refractive Index	1.615	
LogP	2.39050	
Storage Temperature	-20°C	[1]

Table 2: Spectroscopic Data of **(Bromoethynyl)benzene**

Spectroscopic Data	Details	Source
¹ H NMR	(400 MHz, CDCl ₃): δ (ppm) 7.47–7.44 (m, 2H, phenyl-H), 7.37–7.29 (m, 3H, phenyl-H)	[5]
¹³ C NMR	Data available	[3][6]
Mass Spectrometry (GC-MS)	Major peaks at m/z 180 and 182, with another significant peak at 101	[3]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available	[3]

Chemical Reactivity and Synthesis

(Bromoethynyl)benzene is a versatile reagent in organic chemistry. It is described as a nucleophilic reagent and participates in cross-coupling reactions.^{[1][2]} For instance, it can be used to synthesize terminal alkynes.^[7]

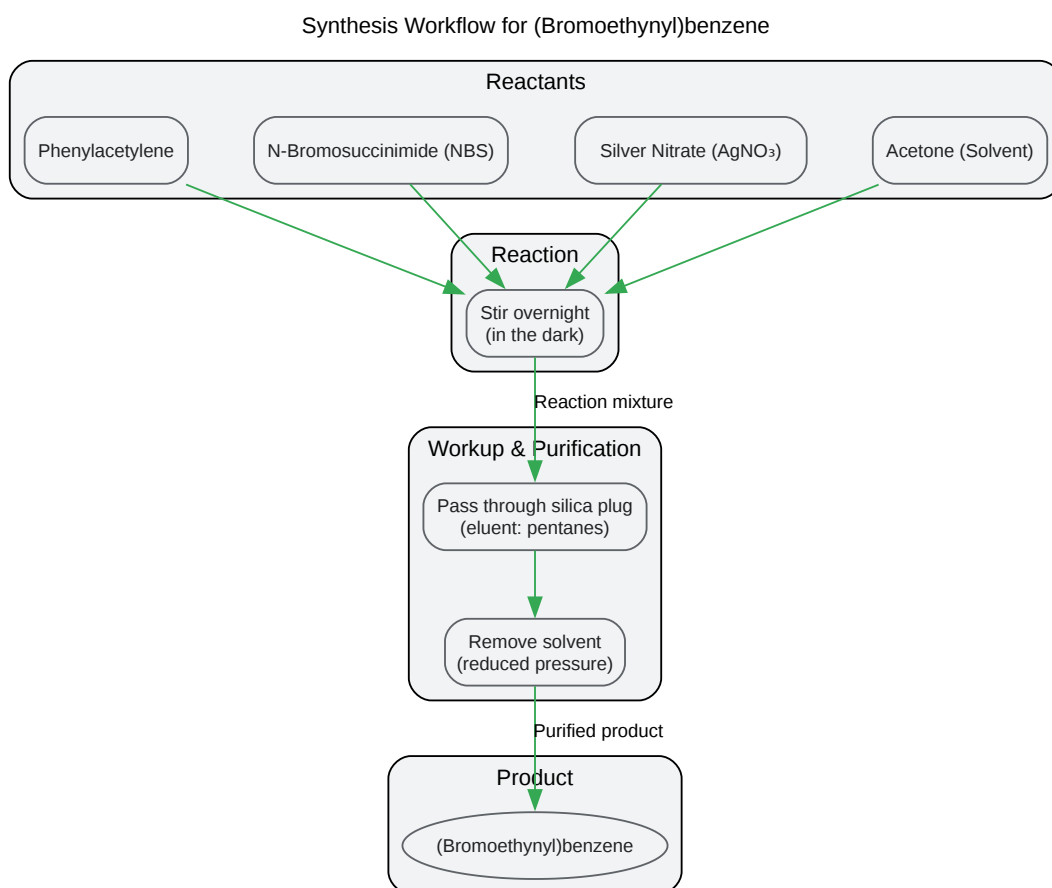
A common method for the synthesis of **(bromoethynyl)benzene** involves the bromination of phenylacetylene.^[5]

Materials:

- Phenylacetylene
- N-Bromosuccinimide (NBS)
- Silver nitrate (AgNO_3)
- Acetone
- Pentanes
- Silica gel
- 100 mL Schlenk flask

Procedure:

- In a 100 mL Schlenk flask, dissolve phenylacetylene (10.0 mmol, 1.10 mL, 1.00 equiv.), N-bromosuccinimide (12.0 mmol, 2.12 g, 1.20 equiv.), and silver nitrate (1.00 mmol, 170 mg, 0.10 equiv.) in acetone.
- Stir the mixture overnight, ensuring the exclusion of light.
- Following the reaction, pass the mixture through a plug of silica using pentanes as the eluent.
- Remove the solvent under reduced pressure to yield **(bromoethynyl)benzene** as a light yellow oil (1.13 g, 6.21 mmol, 62% yield).^[5]



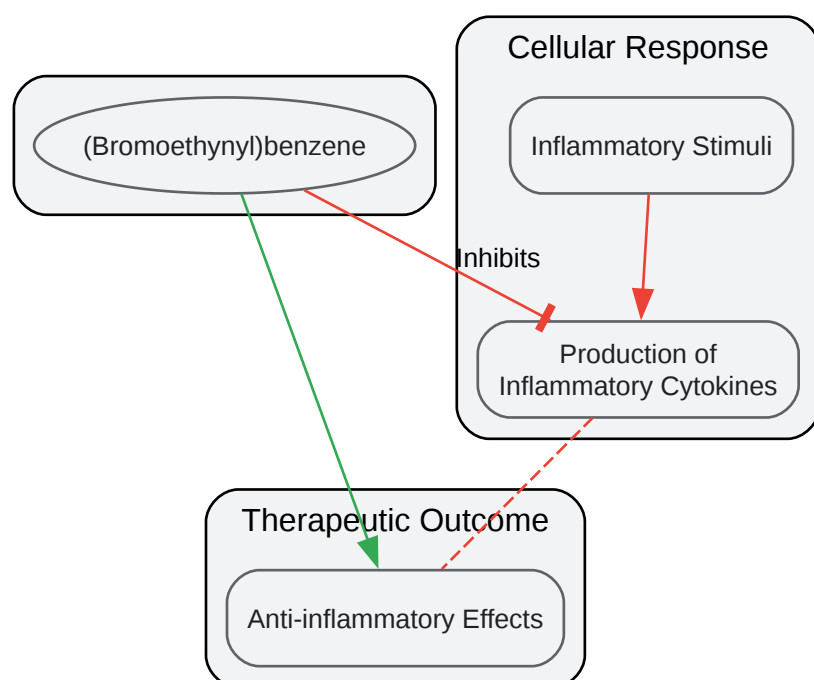
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Caption: A workflow diagram illustrating the synthesis of **(bromoethynyl)benzene**.

Biological Activity and Potential Applications

(Bromoethynyl)benzene has demonstrated potential therapeutic effects, particularly in the context of degenerative diseases such as bowel disease.[1][2] Its mechanism of action is not yet fully understood, but it is suggested to possess anti-inflammatory properties.[1][2] Specifically, it may inhibit the production of inflammatory cytokines, which could be the basis for its therapeutic effects.[1][2]

Proposed Anti-inflammatory Mechanism of (Bromoethynyl)benzene



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Caption: Proposed mechanism of anti-inflammatory action for **(bromoethynyl)benzene**.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **(bromoethynyl)benzene** is classified as causing serious eye damage and is harmful if inhaled.[3] Appropriate personal protective equipment, including eye protection and respiratory protection, should be used when handling this compound.

Conclusion

(Bromoethynyl)benzene is a valuable chemical compound with established utility in organic synthesis and emerging potential in the field of drug development. Its physical and chemical properties are well-characterized, and reliable synthetic protocols are available. Further research into its biological activities, particularly its anti-inflammatory effects, may open new avenues for therapeutic applications. As with any chemical reagent, proper safety precautions should be observed during its handling and use.

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